

Essential Safety and Operational Guide for Handling ML367

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Compound of Interest

Compound Name: ML367

Cat. No.: B609157

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This guide provides crucial safety and logistical information for the handling and disposal of **ML367**, a potent inhibitor of the ATPase family AAA domain-containing protein 5 (ATAD5).[1][2] Adherence to these procedures is vital for ensuring personnel safety and minimizing environmental contamination.

Hazard Identification and Chemical Properties

ML367 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] It is essential to be aware of its chemical and physical properties to handle it safely.

Property	Value
Chemical Formula	C19H12F2N4[3]
Molecular Weight	334.32 g/mol [3]
CAS Number	381168-77-0[3]
Appearance	Powder[1]
Storage Temperature	2 years at -20°C (Powder)6 months at -80°C (in DMSO)2 weeks at 4°C (in DMSO)[1]
Solubility	Soluble in DMSO[1][4]

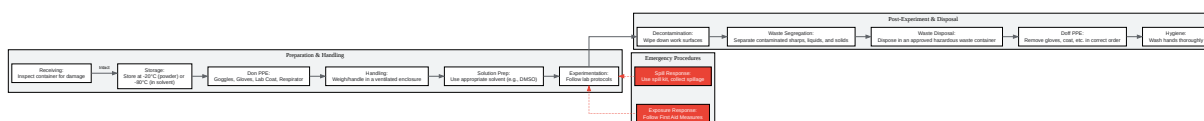
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **ML367**.^[3]

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields. ^[3]	Protects eyes from splashes or dust.
Hand Protection	Chemical-resistant protective gloves (e.g., nitrile). ^[3]	Prevents skin contact.
Body Protection	Impervious clothing, such as a fully buttoned lab coat. ^[3]	Protects skin from accidental spills.
Respiratory Protection	A suitable respirator should be used when handling the powder form to avoid dust and aerosol formation. ^[3]	Prevents inhalation of the compound.

Safe Handling and Operational Workflow

A systematic approach is necessary for handling **ML367** from receipt to disposal. This workflow minimizes the risk of exposure and contamination.



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Caption: Workflow for the safe handling of **ML367** from receipt to disposal.

Step-by-Step Handling and Disposal Plan

1. Pre-Handling Preparations:

- Ensure an accessible safety shower and eye wash station are available.[3]
- Read and understand the Safety Data Sheet (SDS) thoroughly before starting any work.
- Prepare your designated work area, ensuring it is clean and uncluttered. All handling of **ML367** powder should occur in an area with appropriate exhaust ventilation, such as a chemical fume hood.[3]

2. Donning Personal Protective Equipment (PPE):

- Body Protection: Put on a lab coat, ensuring it is fully buttoned.
- Hand Protection: Wear chemical-resistant gloves. If there's a risk of splashing, consider double-gloving.

- Eye Protection: Wear safety goggles with side shields.
- Respiratory Protection: If handling the powder outside of a ventilated enclosure or if aerosol formation is possible, wear a suitable respirator.[3]

3. Handling the Compound:

- Avoid inhalation and contact with eyes and skin.[3]
- Do not eat, drink, or smoke in the area where **ML367** is being handled.[3]
- When preparing solutions, add the solvent to the powder slowly to avoid generating dust.

4. Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[3]
- Store the powder at -20°C and solutions at -80°C to maintain stability.[3]
- Keep away from direct sunlight and sources of ignition.[3]

5. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.
- Wearing full PPE, collect the spillage.[3]
- Clean the spill area thoroughly and dispose of cleaning materials as hazardous waste.

6. First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse your mouth.[3]
- Skin Contact: Remove contaminated clothing and rinse the skin thoroughly with large amounts of water. Call a physician.[3]
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Call a physician promptly.[3]

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.

7. Disposal Plan:

- All waste materials contaminated with **ML367**, including empty containers, gloves, and cleaning materials, must be disposed of in an approved hazardous waste disposal plant.[3]
- Do not allow the product to be released into the environment.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.

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